

3-Nitrobenzenesulfonamide safety and handling precautions

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Compound of Interest

Compound Name: 3-Nitrobenzenesulfonamide

Cat. No.: B092210

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An In-depth Technical Guide to the Safety and Handling of **3-Nitrobenzenesulfonamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3-nitrobenzenesulfonamide** (CAS No. 121-52-8). The following sections detail the hazardous properties, safe handling procedures, emergency response, and disposal of this compound, tailored for a laboratory and drug development environment.

Chemical Identification and Physical Properties

3-Nitrobenzenesulfonamide is a chemical intermediate used in various synthetic processes.

[1] A summary of its key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C6H6N2O4S	[2]
Molecular Weight	202.19 g/mol	[2]
Appearance	Off-white to pale yellow crystal/powder	[3] [4]
Melting Point	166-168 °C	[1]
Boiling Point	407.7±47.0 °C (Predicted)	[4]
Solubility	Insoluble in water.	[5]

Hazard Identification and GHS Classification

3-Nitrobenzenesulfonamide is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)

GHS Classification	Hazard Statement	Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

Source:[\[1\]](#)[\[2\]](#)

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **3-nitrobenzenesulfonamide** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- All handling of **3-nitrobenzenesulfonamide** powder should occur within a certified chemical fume hood to minimize inhalation exposure.[6]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[6][7]
- Use a well-ventilated area for all procedures.[8]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is required.

PPE Category	Item	Specifications
Eye Protection	Safety goggles or glasses with side shields	Must conform to EN 166 or OSHA 29 CFR 1910.133 standards.[6][7]
Face Protection	Face shield	Recommended when there is a significant risk of splashing or dust generation.[3][9]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable choice. Inspect gloves for integrity before each use and change them immediately upon contamination.[6]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned.[6]
Respiratory Protection	Dust mask or respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or if working outside of a fume hood.[1][4]

Handling Procedures

- Avoid all personal contact, including inhalation.[8]
- Weigh and transfer the compound within a chemical fume hood to contain any dust.[6]
- Avoid the formation of dust during handling.[7]
- When handling, do not eat, drink, or smoke in the laboratory.[8][10]
- Keep containers securely sealed when not in use.[8][10]
- Wash hands thoroughly after handling.[3][7]

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[10]
- Keep containers tightly closed.[7]
- Store locked up.[10][11]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[12][13]

Experimental and Emergency Protocols

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Alert personnel in the immediate area and evacuate non-essential personnel.[3]
- Ventilate: Ensure the area is well-ventilated.[6]
- Don PPE: Put on the appropriate PPE, including respiratory protection.[6]
- Contain the Spill: For a solid spill, carefully sweep up the material and place it into a labeled, sealed container for hazardous waste. Avoid actions that could generate dust.[3][6][7]

- Decontaminate: Clean the spill area with soap and water, and collect the cleaning materials for disposal as hazardous waste.[\[6\]](#)
- Report: Report the spill to the laboratory supervisor.[\[6\]](#)

First Aid Measures

Immediate first aid is crucial in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [7] [11]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Consult a physician. [7] [11] [14]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Immediately consult a physician. [7] [11]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [7] [11]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[7\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon oxides (CO, CO₂), and sulfur oxides.[\[4\]](#)[\[7\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

Disposal Considerations

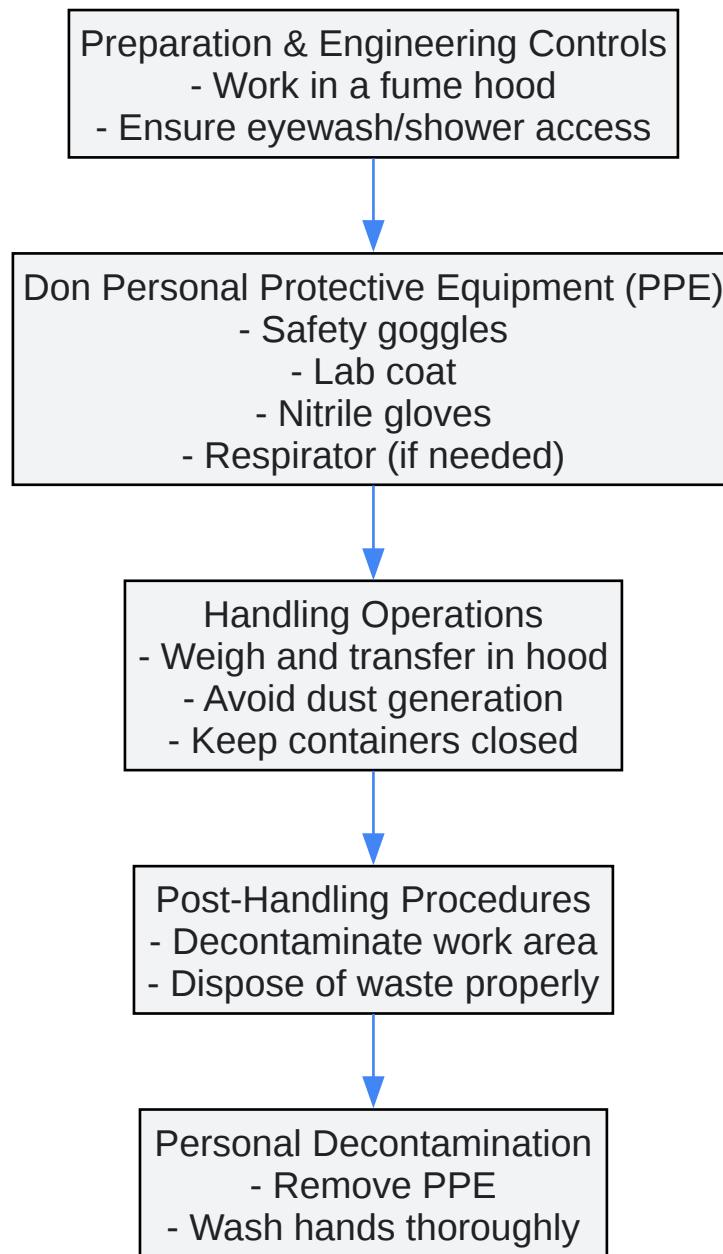
All waste containing **3-nitrobenzenesulfonamide** must be treated as hazardous waste.[\[6\]](#)

Dispose of contents and container in accordance with local, state, and federal regulations. Do not let the product enter drains.[\[4\]](#)

Visualized Workflows and Relationships

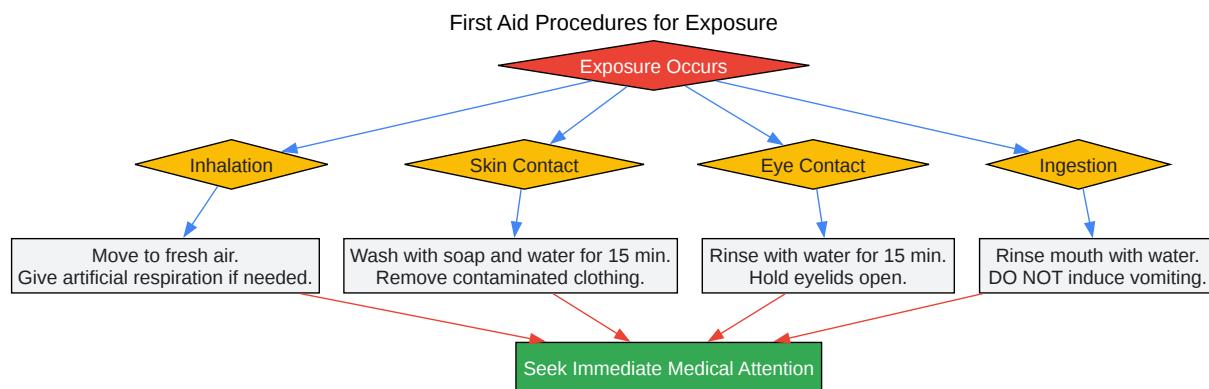
To further clarify the safety and handling procedures, the following diagrams illustrate key workflows and logical relationships.

Safe Handling Workflow for 3-Nitrobenzenesulfonamide



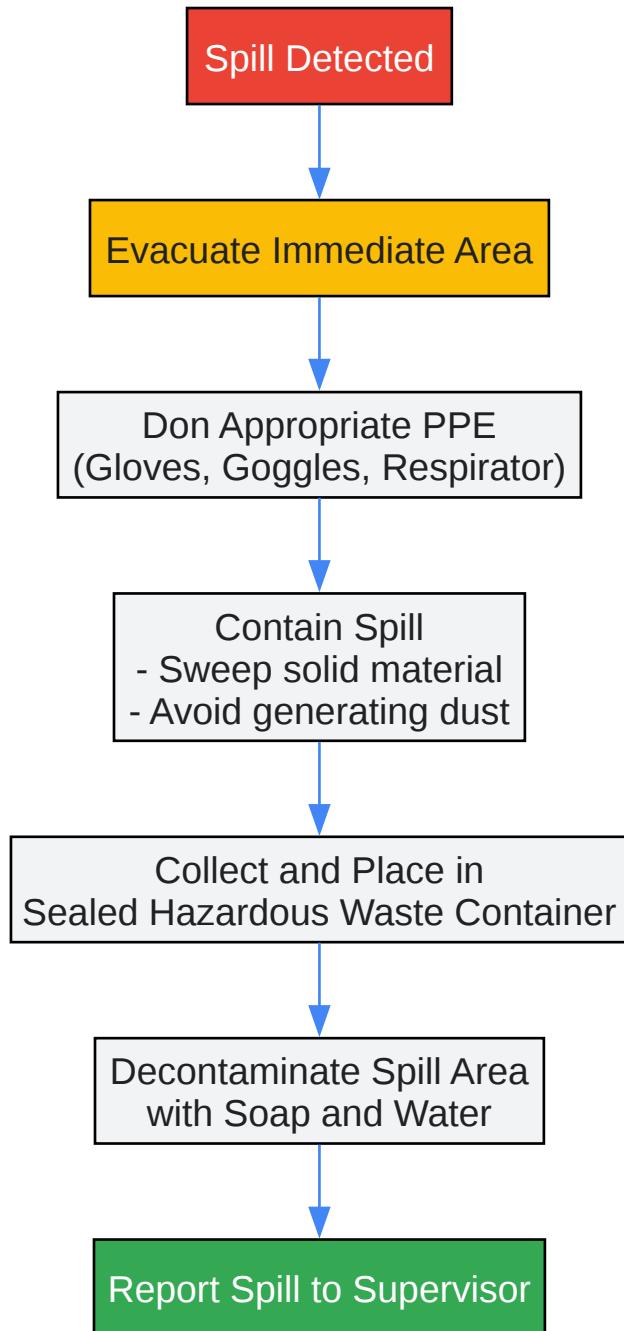
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Caption: Step-by-step workflow for the safe handling of **3-Nitrobenzenesulfonamide**.

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Caption: Immediate first aid procedures for exposure to **3-Nitrobenzenesulfonamide**.

Accidental Spill Response Workflow

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Caption: Step-by-step workflow for responding to an accidental spill.

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